

# An In-depth Technical Guide to the Chemical Structure and Properties of Sulbactam

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Compound of Interest		
Compound Name:	Sulbactam	
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Abstract: This document provides a comprehensive technical overview of **sulbactam**, a crucial  $\beta$ -lactamase inhibitor used in combination with  $\beta$ -lactam antibiotics to combat bacterial resistance. It details the chemical structure, physicochemical properties, and mechanism of action of **sulbactam**. This guide is intended for researchers, scientists, and professionals in the field of drug development, offering structured data, detailed experimental protocols, and visual diagrams to facilitate a deeper understanding of this important pharmaceutical compound.

# **Chemical Identity and Structure**

**Sulbactam** is a synthetic penicillanic acid derivative where the sulfur atom is oxidized to a sulfone.[1] This structural modification is key to its potent activity as a  $\beta$ -lactamase inhibitor.[1] [2] While it possesses a  $\beta$ -lactam ring similar to penicillin, its intrinsic antibacterial activity is weak against most pathogens; its primary role is to protect other  $\beta$ -lactam antibiotics from enzymatic degradation by bacterial  $\beta$ -lactamases.[3][4]

## **Chemical Identifiers**

The fundamental chemical identifiers for **sulbactam** are summarized in the table below, providing a clear reference for its nomenclature and registration.

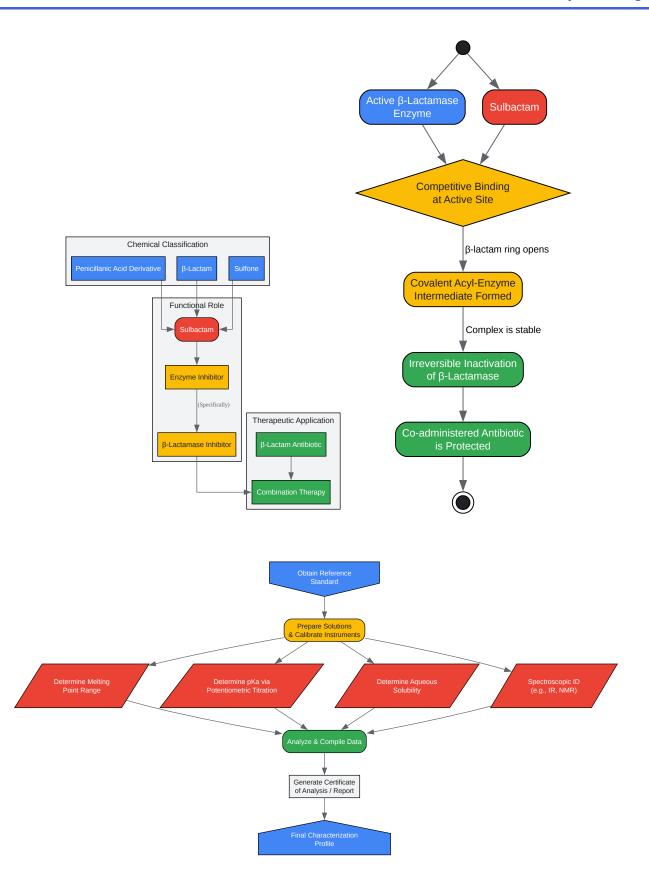


Identifier	Value	Reference
IUPAC Name	(2S,5R)-3,3-Dimethyl-7-oxo-4- thia-1- azabicyclo[3.2.0]heptane-2- carboxylic acid 4,4-dioxide	[5][6]
CAS Number	68373-14-8	[3][5]
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO <sub>5</sub> S	[3][5]
SMILES	CC1(INVALID-LINK =O)CC2=O)C(=O)O)C	[5][7]
InChIKey	FKENQMMABCRJMK- RITPCOANSA-N	[5][7]
Synonyms	Penicillanic acid sulfone, Betamaze, CP-45899	[3][8]

# **Structural Classification**

**Sulbactam**'s classification and therapeutic application are logically interconnected. It is a derivative of the core penicillin structure, functioning as an enzyme inhibitor, and is almost exclusively used as a synergist with  $\beta$ -lactam antibiotics.





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## References

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